

Personal protective equipment for handling 2,2'-Bipyridine-3,3'-dicarboxylic acid

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Compound of Interest

Compound Name: 2,2'-Bipyridine-3,3'-dicarboxylic acid

Cat. No.: B1209140

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Essential Safety and Handling Guide for 2,2'-Bipyridine-3,3'-dicarboxylic Acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2,2'-Bipyridine-3,3'-dicarboxylic acid**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Chemical Identifier:

- CAS Number: 4433-01-6
- Molecular Formula: $C_{12}H_8N_2O_4$

Hazard Summary: **2,2'-Bipyridine-3,3'-dicarboxylic acid** is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1]

Hazard Classification	GHS Code	Signal Word
Skin Irritation	H315	Warning
Eye Irritation	H319	Warning
Specific target organ toxicity — single exposure (Respiratory tract irritation)	H335	Warning

Personal Protective Equipment (PPE)

A risk assessment is crucial for determining the specific PPE required. However, the following table summarizes the recommended PPE for handling **2,2'-Bipyridine-3,3'-dicarboxylic acid**.

Protection Type	Recommended Equipment	Standard
Eye Protection	Safety glasses with side-shields or chemical goggles. ^[2]	EN166 (EU) or OSHA 29 CFR 1910.133.
Hand Protection	Protective gloves (e.g., nitrile rubber). Gloves must be inspected before use.	EN 374.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 or P2) should be used if a risk assessment indicates it is necessary, especially when dusts are generated.	NIOSH/MSHA or EN 149.
Body Protection	Laboratory coat.	N/A

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.^{[2][3]} Ensure that eyewash stations and safety showers are readily accessible.^[4]
- Handling Procedures: Avoid contact with skin and eyes.^[2] Do not breathe dust.^{[2][4]} Wash hands thoroughly after handling.^[2]
- Storage: Store in a cool, dry, and well-ventilated place.^{[2][3]} Keep the container tightly closed.^{[2][3]}

Spill Management:

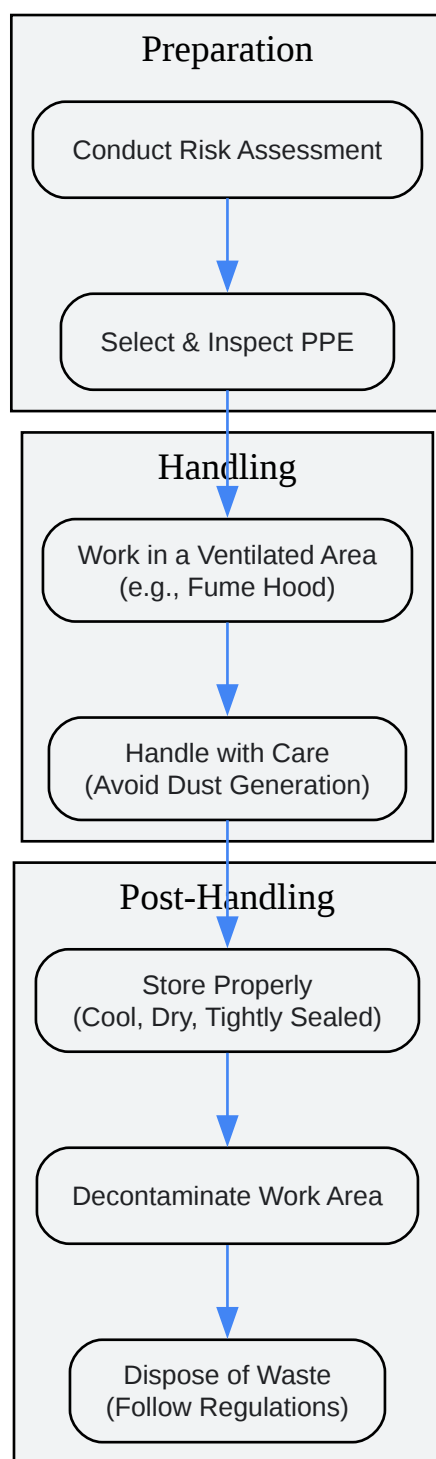
- Evacuate the area.
- Wear appropriate PPE as outlined above.
- Avoid generating dust.^[2]
- Carefully sweep or vacuum up the spilled solid and place it into a suitable, labeled container for disposal.^{[2][5]}
- Clean the spill area thoroughly.

Disposal:

- Dispose of **2,2'-Bipyridine-3,3'-dicarboxylic acid** and its containers in accordance with local, regional, and national hazardous waste regulations. Do not mix with other waste.

Experimental Protocols

Safe Handling Workflow:



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Caption: Safe handling workflow for **2,2'-Bipyridine-3,3'-dicarboxylic acid**.

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